

# An In-depth Technical Guide to Trimethylsulfoxonium Iodide: Safety, Handling, and Experimental Applications

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## Compound of Interest

Compound Name: Trimethylsulfoxonium iodide

Cat. No.: B160819

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## Introduction

**Trimethylsulfoxonium iodide** (TMSOI) is a versatile and potent reagent widely utilized in organic synthesis, particularly as a methylating agent and a precursor for the preparation of dimethyloxosulfonium methylide (Corey-Chaykovsky reagent). Its application is crucial in the synthesis of complex molecules within the pharmaceutical and agrochemical industries. This guide provides a comprehensive overview of the safety, handling, and experimental protocols associated with **trimethylsulfoxonium iodide** to ensure its safe and effective use in a laboratory setting.

## Chemical and Physical Properties

A clear understanding of the physicochemical properties of **trimethylsulfoxonium iodide** is fundamental for its safe handling and storage.

Property	Value	References
CAS Number	1774-47-6	[1][2][3][4][5][6]
Molecular Formula	(CH <sub>3</sub> ) <sub>3</sub> S(I)O	[4]
Molecular Weight	220.07 g/mol	[4][6][7]
Appearance	White to light yellow or pale yellow crystalline powder	[2][4][5][7][8]
Melting Point	153 - 175 °C; 208-212 °C (decomposition)	[4][5][6][9]
Solubility	Soluble in water (approx. 50 g/L)	[1][5][9]
pH	4.8 - 6.0 (50 g/L solution at 25°C)	[9]

## Safety and Hazard Information

**Trimethylsulfoxonium iodide** is considered a hazardous substance and requires careful handling.[8] The primary hazards are skin, eye, and respiratory tract irritation.[2][8][10][11]

## Toxicological Data

The toxicological properties of this material have not been fully investigated.[2][3] However, some acute toxicity data is available:

Route of Exposure	Species	LD50 Value	References
Intravenous	Mouse	180 mg/kg	[8][12]
Intraperitoneal	Mouse	900 mg/kg	[8][12]
Oral	Rat	> 2000 mg/kg	[9]

## Health Effects

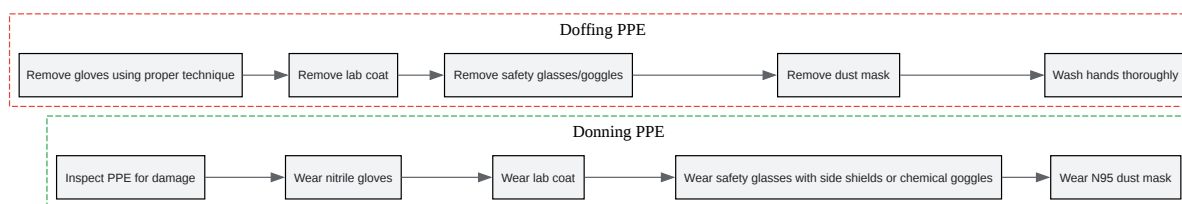
- Inhalation: May cause respiratory tract irritation.[2] Long-term exposure to respiratory irritants may lead to airway diseases.[8]
- Skin Contact: Causes skin irritation.[8][10][11] Prolonged or repeated contact may lead to dermatitis.[8] Entry through cuts or abrasions may cause systemic injury.[8]
- Eye Contact: Causes serious eye irritation.[8][10][11]
- Ingestion: May cause irritation of the digestive tract.[2] While not thought to produce harmful effects upon ingestion, it may be damaging to individuals with pre-existing organ damage. [12]
- Chronic Effects: Chronic exposure to iodides may affect the thyroid gland and can cause a toxic syndrome known as "iodism".[8][12]

## Handling and Storage Precautions

Adherence to proper handling and storage protocols is critical to minimize risks.

## Personal Protective Equipment (PPE)

A detailed workflow for donning and doffing PPE should be followed to ensure maximum protection.



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Caption: Personal Protective Equipment (PPE) Workflow.

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[10\]](#)[\[11\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)[\[3\]](#)

## Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[10\]](#)[\[13\]](#)
- Avoid breathing dust.[\[10\]](#) Minimize dust generation and accumulation.[\[2\]](#)[\[10\]](#)
- Wash hands thoroughly after handling and before breaks.[\[2\]](#)[\[13\]](#)[\[14\]](#)
- Use with adequate ventilation.[\[2\]](#)[\[10\]](#)

## Storage Conditions

- Store in a cool, dry, and well-ventilated place.[\[13\]](#)[\[14\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[13\]](#)[\[14\]](#)
- Protect from light as the material is light-sensitive.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[14\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)[\[3\]](#)[\[8\]](#)

## Accidental Release and First Aid Measures

A clear and logical procedure should be followed in the event of an accidental release or exposure.



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Caption: Emergency Response Procedures.

## Experimental Protocols

**Trimethylsulfoxonium iodide** is a key reagent in several important organic transformations.

### Generation of Dimethyloxosulfonium Methylide (Corey-Chaykovsky Reagent)

This ylide is commonly used for the preparation of epoxides from ketones and aldehydes.[6]

Methodology:

- **Apparatus Setup:** A three-necked, round-bottomed flask is equipped with a magnetic stir bar, a nitrogen inlet, a reflux condenser with a nitrogen outlet, and a rubber septum for temperature monitoring and reagent addition.
- **Inert Atmosphere:** The flask is flushed with nitrogen for 5 minutes.
- **Reagent Addition:** **Trimethylsulfoxonium iodide** (1.0 equivalent) is charged into the flask, followed by the addition of anhydrous tetrahydrofuran (THF) via syringe.
- **Ylide Formation:** A 1.0 M solution of potassium tert-butoxide in THF (1.0 equivalent) is added via syringe.
- **Reaction:** The mixture is heated at reflux for 2 hours. The resulting solution contains dimethylsulfoxonium methyllide and precipitated potassium iodide.
- **Substrate Addition:** The solution is cooled to 0°C, and a solution of the carbonyl compound (e.g., Boc-L-phenylalanine 4-nitrophenyl ester, 0.33 equivalents) in anhydrous THF is added dropwise, maintaining the internal temperature below 5°C.
- **Reaction Completion:** The mixture is stirred for 1 hour at 0°C.
- **Workup:** Water is added to the reaction mixture, and stirring is continued for 15 minutes at 0°C. The mixture is then warmed to room temperature, filtered through Celite, and the solvent is removed by rotary evaporation.

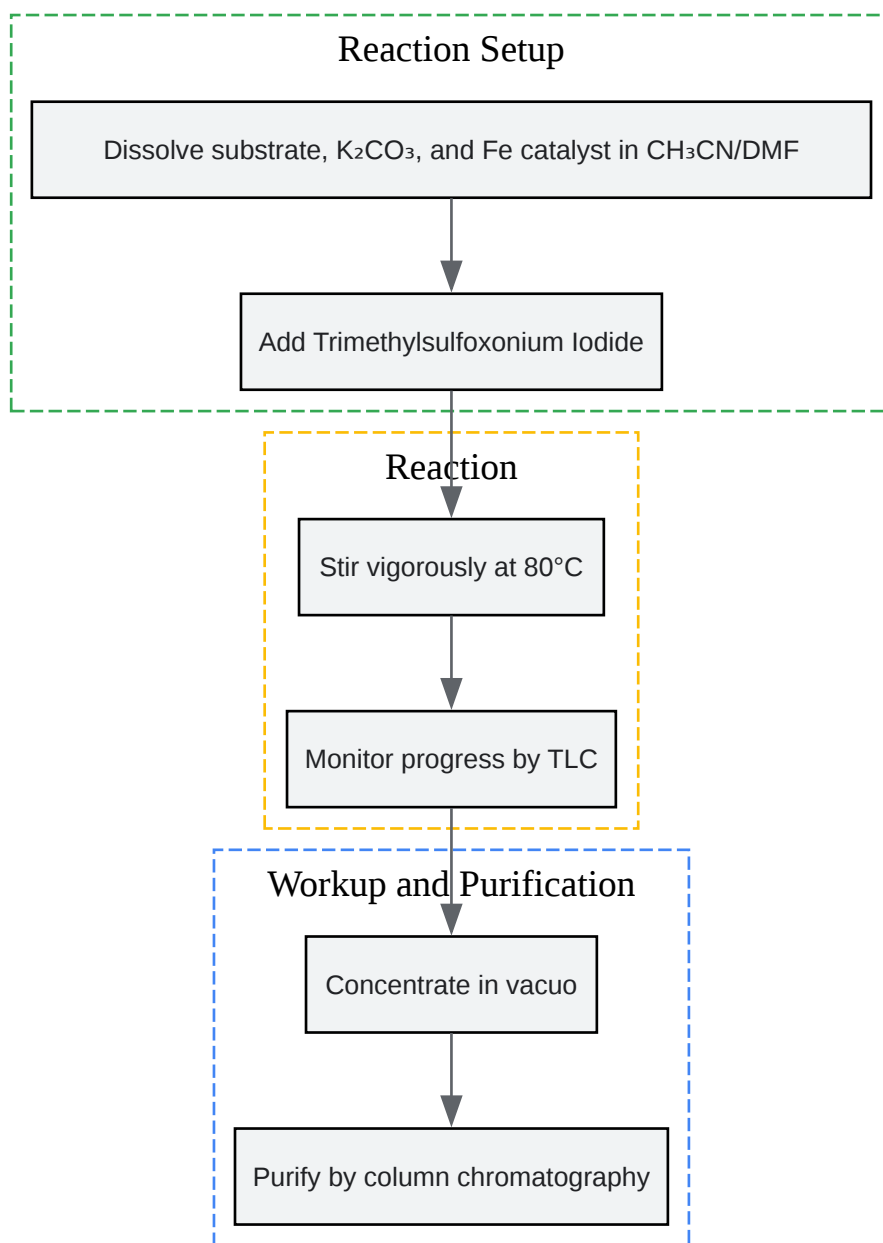
## Site-Selective Methylation of Carbohydrates

**Trimethylsulfoxonium iodide** can be used as a "green" methylating agent in the presence of an iron catalyst.<sup>[15][16]</sup>

### Methodology:

- **Reaction Setup:** The carbohydrate substrate (1.0 equivalent), potassium carbonate ( $K_2CO_3$ , 1.5-2.5 equivalents), and the iron catalyst (e.g.,  $Fe(dipm)_3$ , 0.1 equivalents) are dissolved in a dry solvent mixture of acetonitrile ( $CH_3CN$ ) and dimethylformamide (DMF) (4:1 v/v) in an oven-dried tube containing a magnetic stir bar.

- Reagent Addition: **Trimethylsulfoxonium iodide** (1.5-2.0 equivalents) is added to the mixture.
- Reaction: The mixture is stirred vigorously at 80°C for the designated time, as monitored by thin-layer chromatography (TLC).
- Workup: Upon completion, the reaction mixture is concentrated in vacuo.
- Purification: The crude residue is purified by column chromatography on silica gel to yield the desired methylated product.



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Caption: General Workflow for Carbohydrate Methylation.

## Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national hazardous waste regulations.<sup>[3][14]</sup> Do not allow the product to enter drains.<sup>[14]</sup>



## Conclusion

**Trimethylsulfoxonium iodide** is an invaluable reagent in modern organic synthesis. A thorough understanding of its hazards and strict adherence to the safety and handling precautions outlined in this guide are paramount for its safe utilization. The provided experimental protocols offer a foundation for its application in the laboratory, contributing to the advancement of chemical research and drug development.

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## References

- 1. fishersci.com [fishersci.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. fishersci.com [fishersci.com]
- 4. chemimpex.com [chemimpex.com]
- 5. Trimethylsulfoxonium Iodide, RARECHEM AQ A1 0066, Trimethylsulfoxonium, Trimethylsulfoxonium Iodide, Trimethylsulfoxonium Iodide suppliers in India. [sodiumiodide.net]
- 6. Trimethylsulfoxonium iodide - Wikipedia [en.wikipedia.org]
- 7. Sulfoxonium, trimethyl-, iodide (1:1) | C3H9IOS | CID 74498 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. Trimethylsulfoxonium iodide - Safety Data Sheet [chemicalbook.com]
- 10. aksci.com [aksci.com]
- 11. dl.novachem.com.au [dl.novachem.com.au]
- 12. sdfine.com [sdfine.com]
- 13. lobachemie.com [lobachemie.com]
- 14. sodiumiodide.net [sodiumiodide.net]

- 15. rsc.org [rsc.org]
- 16. Trimethylsulfoxonium iodide: a green methylating agent for site-selective methylation of carbohydrates - Green Chemistry (RSC Publishing) [pubs.rsc.org]
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